

How to dissolve Hdac6-IN-28 for in vitro use

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Compound of Interest

Compound Name: Hdac6-IN-28

Cat. No.: B12383152

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This guide provides detailed instructions and troubleshooting advice for dissolving and using **Hdac6-IN-28** in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Hdac6-IN-28**?

A1: The recommended solvent for preparing a stock solution of **Hdac6-IN-28** for in vitro use is dimethyl sulfoxide (DMSO).^{[1][2][3]} For compounds of a similar nature, it is advisable to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.^{[4][5]}

Q2: How do I prepare a stock solution of **Hdac6-IN-28**?

A2: To prepare a stock solution, dissolve **Hdac6-IN-28** powder in 100% DMSO. While the exact solubility of **Hdac6-IN-28** is not specified in the provided results, similar HDAC6 inhibitors can be dissolved in DMSO at concentrations up to 100 mg/mL.^{[4][5]} A common starting point for a stock solution is 10 mM. You may need to gently warm the solution or use an ultrasonic bath to aid dissolution.^{[5][6]}

Q3: How should I store the stock solution?

A3: Once prepared, the DMSO stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.^{[4][6]} For short-term storage (up to 1 month), -20°C is suitable.^[4]

[5][6] For long-term storage (up to 6 months or 1 year), it is recommended to store the aliquots at -80°C.[4][5][6][7]

Q4: How do I prepare the working solution for my in vitro experiment?

A4: To prepare a working solution, the DMSO stock solution should be serially diluted with your cell culture medium to the desired final concentration.[1][2] It is crucial to mix thoroughly after adding the stock solution to the medium.

Q5: What is the maximum final concentration of DMSO I should use in my cell culture?

A5: The final concentration of DMSO in the cell culture medium should be kept as low as possible to avoid solvent-induced cytotoxicity. A final DMSO concentration of less than 0.1% is generally recommended for most cell lines.[3] However, some cell lines may tolerate up to 0.5%.[8] It is best practice to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Troubleshooting Guide

Problem: My **Hdac6-IN-28** powder is not dissolving in DMSO.

- Solution 1: Gentle Heating. Warm the solution in a water bath at 37°C for a few minutes.
- Solution 2: Sonication. Use an ultrasonic bath to aid in the dissolution of the compound.[5][6]
- Solution 3: Increase Solvent Volume. If the desired concentration is high, try reducing it by adding more DMSO.

Problem: I see precipitation when I add the DMSO stock solution to my cell culture medium.

- Solution 1: Increase Mixing. Ensure rapid and thorough mixing of the medium immediately after adding the DMSO stock solution. Pipette up and down or vortex gently.
- Solution 2: Pre-warm the Medium. Pre-warming the cell culture medium to 37°C before adding the stock solution can sometimes improve solubility.
- Solution 3: Serial Dilutions. Instead of a single large dilution, perform serial dilutions in the culture medium to reach the final desired concentration. This gradual decrease in DMSO

concentration can help prevent precipitation.

Quantitative Data Summary

Parameter	Value	Source
IC50 for HDAC6	261 nM	[7]
Recommended Solvent	DMSO	[1][2][3]
Typical Stock Solution Concentration	10-100 mM in DMSO (based on similar compounds)	[4][5]
Short-term Storage (Solvent)	-20°C for 1 month	[4][5][6]
Long-term Storage (Solvent)	-80°C for 6-12 months	[4][5][6][7]
Final DMSO Concentration in Media	< 0.1% - 0.5%	[3][8]

Experimental Protocol: Preparation of Hdac6-IN-28 for Cell-Based Assays

1. Materials:

- **Hdac6-IN-28** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Cell culture medium
- Pipettes and sterile tips

2. Preparation of 10 mM Stock Solution in DMSO:

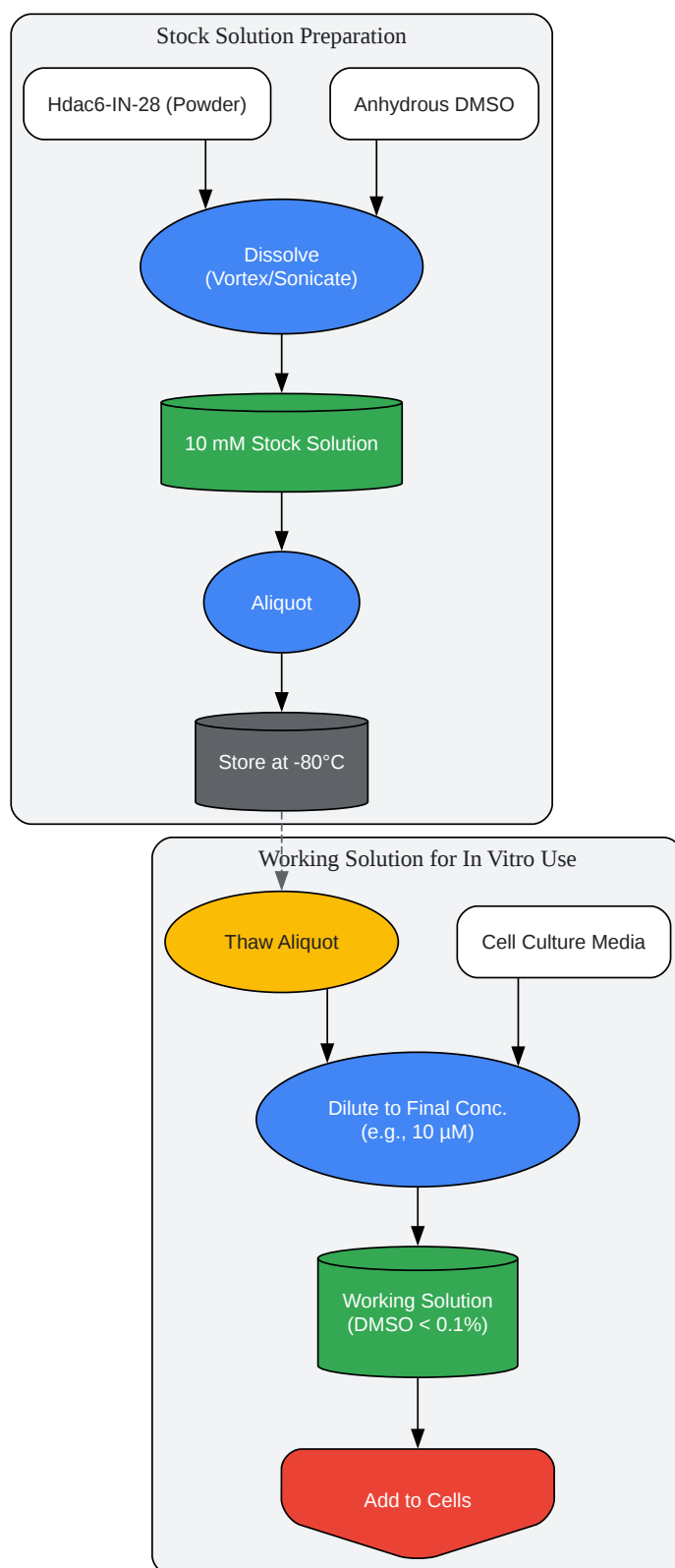
- Calculate the required amount of **Hdac6-IN-28** powder and DMSO. (Molecular Weight of **Hdac6-IN-28** should be obtained from the supplier).

- Weigh the **Hdac6-IN-28** powder and place it in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the tube until the powder is completely dissolved. If necessary, use a 37°C water bath or an ultrasonic bath to aid dissolution.[\[5\]](#)[\[6\]](#)
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[4\]](#)[\[6\]](#)
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

3. Preparation of Working Solution in Cell Culture Medium:

- Thaw a single aliquot of the **Hdac6-IN-28** DMSO stock solution.
- Pre-warm the required volume of cell culture medium to 37°C.
- Perform serial dilutions of the stock solution in the cell culture medium to achieve the desired final concentration. For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Ensure that the final concentration of DMSO in the medium is below the toxic level for your specific cell line (generally < 0.1%).[\[3\]](#)
- Mix thoroughly by gentle pipetting or vortexing before adding to your cells.

Workflow for Dissolving and Using Hdac6-IN-28



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Caption: Workflow for preparing **Hdac6-IN-28** solutions for in vitro experiments.

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